

5-tert-Butyl-m-xylene: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-tert-Butyl-m-xylene

Cat. No.: B1265441

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **5-tert-Butyl-m-xylene** (CAS No. 98-19-1), a substituted aromatic hydrocarbon. The information presented herein is intended to support laboratory safety protocols and risk assessments for professionals in research, discovery, and drug development.

Chemical and Physical Properties

5-tert-Butyl-m-xylene is a colorless to light yellow liquid with an aromatic odor.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₈	[2]
Molecular Weight	162.27 g/mol	
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Aromatic	[1][2]
Melting Point	-18 °C to -22 °C (-0.4 °F to -8 °F)	[1][4][5]
Boiling Point	206 °C to 209 °C (402.8 °F to 408 °F) at 760 mmHg	[1][4][5]
Flash Point	68 °C to 84 °C (154.4 °F to 183.2 °F) (closed cup)	[5]
Density	0.86 g/cm ³ at 20 °C	[4][5]
Vapor Pressure	0.4 hPa at 20 °C	[4][5]
Autoignition Temperature	560 °C (1040 °F)	[5]
Water Solubility	Insoluble	

Hazard Identification and Classification

5-tert-Butyl-m-xylene is classified as a hazardous chemical.[1] The primary hazards are its combustibility and its potential to cause irritation to the skin, eyes, and respiratory tract.[1][6]

GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1][2]

Toxicological Information

The toxicological properties of **5-tert-Butyl-m-xylene** have not been fully investigated.[1] However, data from structurally similar compounds, such as m-xylene and tert-butylbenzene, can provide an indication of its potential toxicity.

Compound	Test	Route	Species	Value	Reference(s)
m-Xylene	LD50	Oral	Rat	5 g/kg	[7]
m-Xylene	LD50	Dermal	Rabbit	12.18 g/kg	[7]
m-Xylene	LC50	Inhalation	Rat	27124 mg/m ³ (4 h)	[7]
tert-Butylbenzene	LD50	Oral	Rat	3045 mg/kg	[8][9]

Experimental Protocols

The following sections describe the methodologies for key experiments used to determine the safety profile of chemicals like **5-tert-Butyl-m-xylene**, based on OECD and EPA guidelines.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[10\]](#)

- Principle: The test substance is administered in graduated doses to several groups of experimental animals (typically rodents), with one dose per group.[\[10\]](#)
- Procedure:
 - Healthy, young adult rodents are selected and acclimatized.
 - The test substance is administered by gavage.[\[10\]](#)
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A full necropsy is performed on all animals at the end of the observation period.[\[10\]](#)
- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically derived single dose expected to cause death in 50% of the animals.[\[10\]](#)

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test assesses the potential adverse effects of short-term dermal exposure to a substance.[\[11\]](#)

- Principle: The test substance is applied to the clipped, intact skin of experimental animals (e.g., rats, rabbits) for a 24-hour period.[\[12\]](#)
- Procedure:
 - A defined area of the animal's fur is clipped.
 - The test substance is applied to the skin and covered with a porous gauze dressing.[\[13\]](#)
 - After 24 hours, the dressing and any residual test substance are removed.
 - Animals are observed for 14 days for signs of toxicity and skin reactions.[\[12\]](#)

- A gross necropsy is performed on all animals.[\[12\]](#)
- Endpoint: The dermal LD50 is determined.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

This test evaluates the health hazards associated with a single, short-term inhalation exposure.
[\[4\]](#)

- Principle: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in a dynamic inhalation chamber for a defined period (usually 4 hours).[\[4\]](#)[\[14\]](#)
- Procedure:
 - Animals are placed in exposure chambers.
 - The test atmosphere is generated and monitored for concentration and particle size distribution (if applicable).
 - Following the exposure period, animals are returned to their cages and observed for at least 14 days.[\[14\]](#)
 - Observations include mortality, clinical signs, and body weight changes.[\[14\]](#)
 - A full necropsy is performed.
- Endpoint: The LC50 (median lethal concentration) is determined.[\[4\]](#)

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential for a substance to cause localized skin irritation or corrosion.[\[2\]](#)
[\[15\]](#)

- Principle: The test substance is applied to a small area of the skin of a single animal (typically an albino rabbit) under a semi-occlusive dressing for up to 4 hours.[\[5\]](#)

- Procedure:
 - A small patch of the animal's fur is clipped.
 - 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the skin.[\[16\]](#)
 - The treated area is covered with a gauze patch.
 - After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).[\[5\]](#)
 - If no corrosive effect is observed, the test may be confirmed in additional animals.[\[2\]](#)
- Endpoint: The substance is classified based on the severity and reversibility of the skin reactions.[\[16\]](#)

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.[\[3\]](#)[\[17\]](#)

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[\[3\]](#)
[\[18\]](#)
- Procedure:
 - The lower eyelid is gently pulled away from the eyeball, and the test substance is instilled into the conjunctival sac.[\[1\]](#)
 - The eyelids are held together for a short period to prevent loss of the substance.[\[1\]](#)
 - The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[18\]](#)
 - The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[\[1\]](#)

- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.[\[18\]](#)

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **5-tert-Butyl-m-xylene**.

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Avoid inhalation of vapor or mist.[\[1\]](#)
 - Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
 - Take precautionary measures against static discharge.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Keep away from heat, sparks, and flame.[\[2\]](#)
 - Incompatible materials include strong oxidizing agents and strong acids.[\[8\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **5-tert-Butyl-m-xylene**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[\[1\]](#)

- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][2]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[1][2]

Fire-Fighting Measures

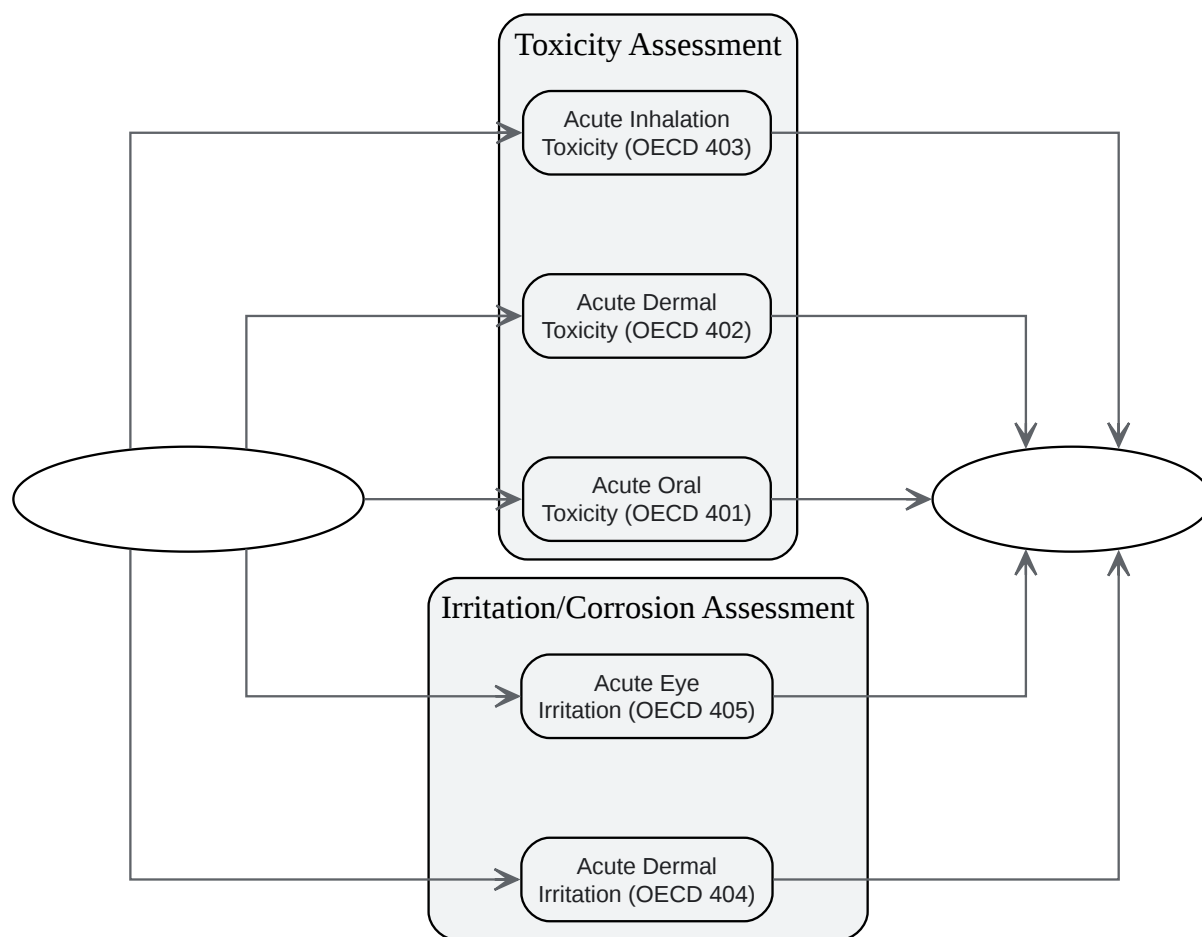
- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or foam.[1] Water mist may be used to cool closed containers.[1]
- Specific Hazards: Combustible material.[1] Containers may explode when heated.[1] Vapors may form explosive mixtures with air and travel to a source of ignition and flash back.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Remove all sources of ignition. Take precautionary measures against static discharges.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[1]

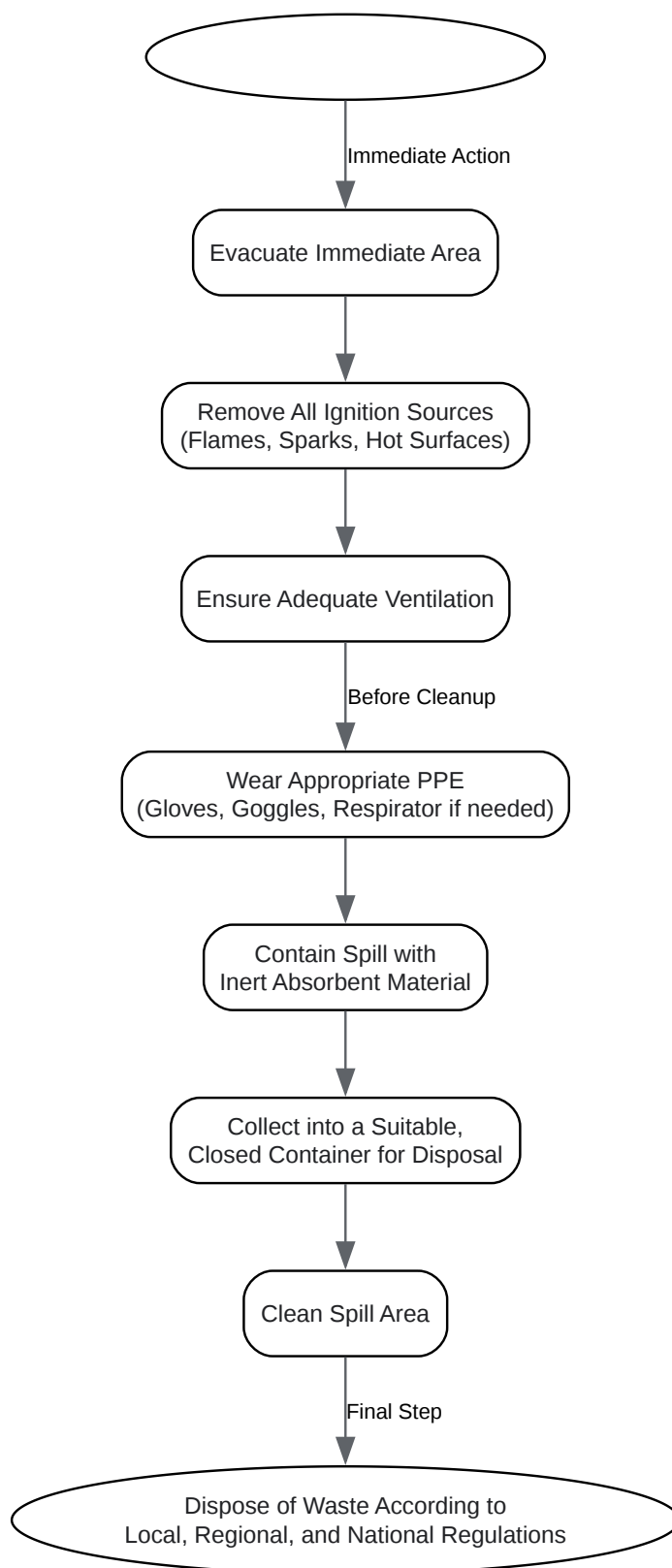
Visualized Workflows

The following diagrams illustrate key experimental and safety workflows.



[Click to download full resolution via product page](#)

Experimental Testing Workflow for Hazard Profiling.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 5. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. uww.edu [uww.edu]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. nucro-technics.com [nucro-technics.com]
- 13. downloads.regulations.gov [downloads.regulations.gov]
- 14. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 15. nucro-technics.com [nucro-technics.com]
- 16. oecd.org [oecd.org]
- 17. nucro-technics.com [nucro-technics.com]
- 18. oecd.org [oecd.org]
- To cite this document: BenchChem. [5-tert-Butyl-m-xylene: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265441#safety-and-handling-information-for-5-tert-butyl-m-xylene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com